

Benchmarking USL311: A Comparative Guide for Researchers

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Compound of Interest

Compound Name: USL311
CAS No.: 1373268-67-7
Cat. No.: B611602

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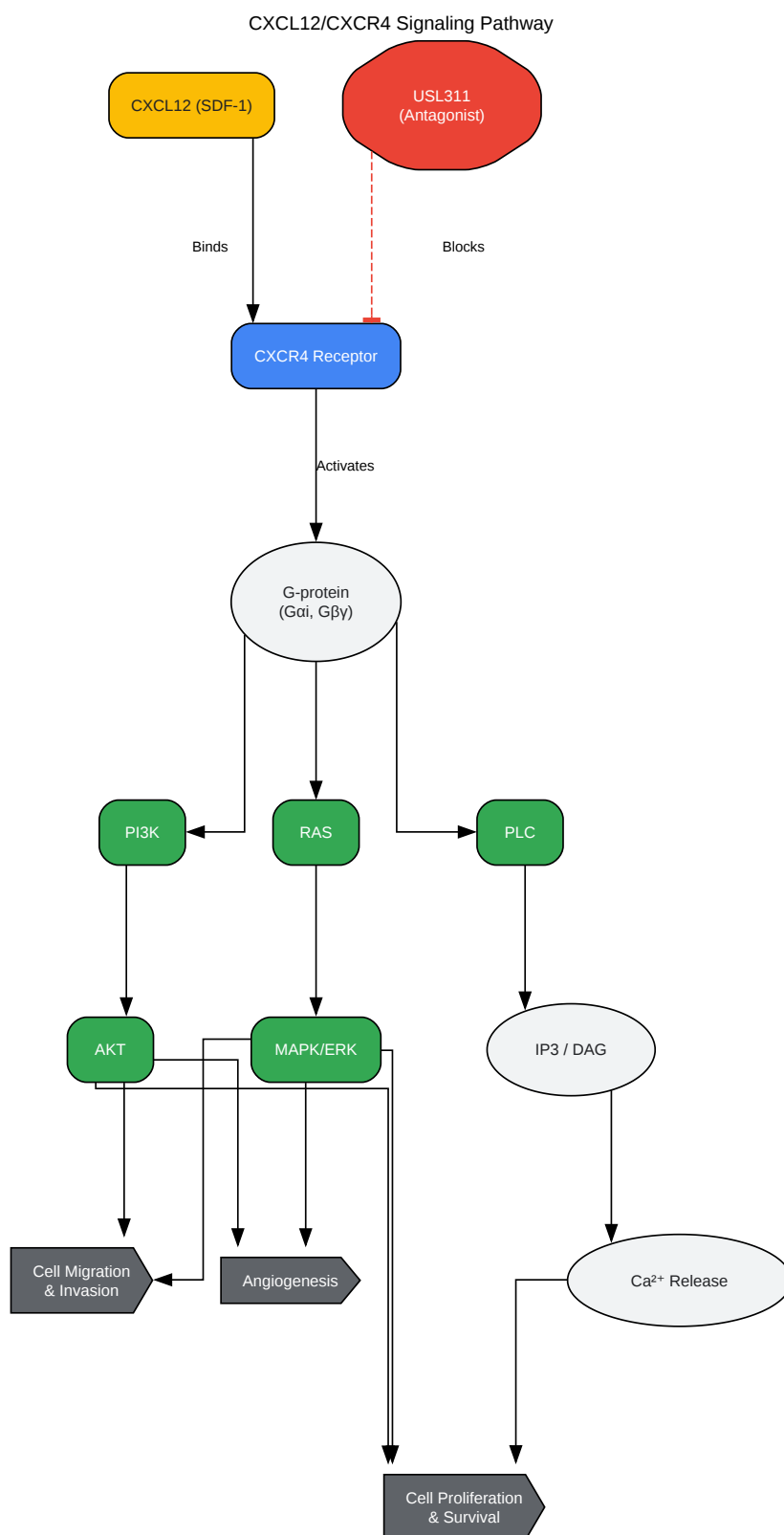
For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative framework for evaluating the CXCR4 antagonist **USL311** against the current standard of care for recurrent glioblastoma and advanced solid tumors. Due to the termination of the Phase 1/2 clinical trial (NCT02765165) for **USL311** and the limited availability of public data, this document focuses on providing the methodologies and established data for the current standards of care to serve as a benchmark for any future evaluation of **USL311** or similar CXCR4 antagonists.

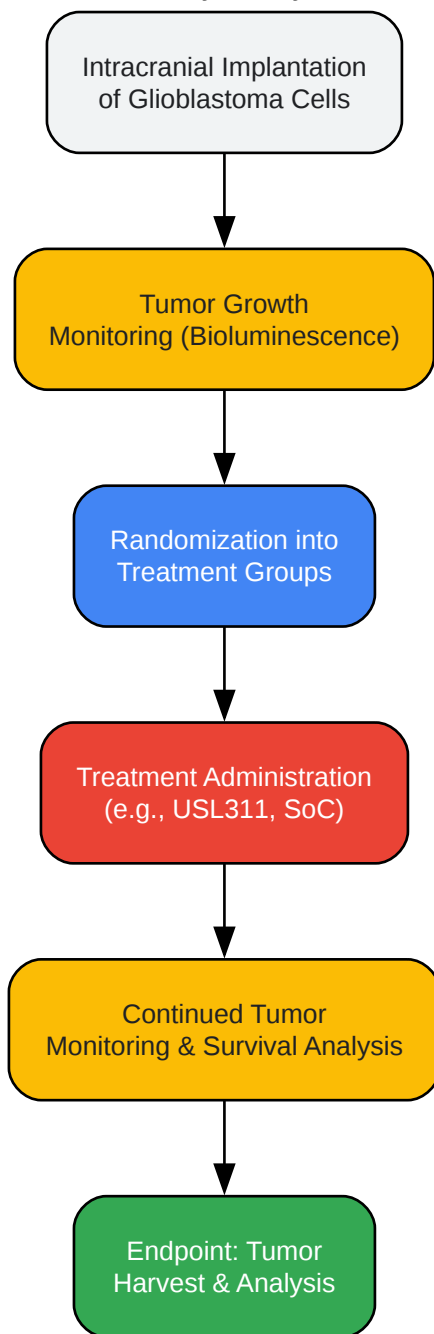
Mechanism of Action: Targeting the CXCL12/CXCR4 Axis

USL311 is an orally bioavailable antagonist of the C-X-C chemokine receptor type 4 (CXCR4). It functions by blocking the binding of the chemokine CXCL12 (also known as stromal cell-derived factor-1 or SDF-1) to CXCR4. This interaction is crucial for tumor cell proliferation, migration, angiogenesis, and survival.^{[1][2][3][4][5]} The CXCL12/CXCR4 signaling pathway is a key player in the tumor microenvironment and is implicated in the progression of various cancers, including glioblastoma.^{[1][2][3][4][5]}

Below is a diagram illustrating the CXCL12/CXCR4 signaling pathway and the proposed point of intervention for **USL311**.



In Vivo Efficacy Study Workflow



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References

- 1. CXCL12-CXCR4/CXCR7 Axis in Cancer: from Mechanisms to Clinical Applications - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
- 3. The Signaling Duo CXCL12 and CXCR4: Chemokine Fuel for Breast Cancer Tumorigenesis - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 4. CXCL12/CXCR4/CXCR7 Chemokine Axis and Cancer Progression - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 5. [Frontiers](https://www.frontiersin.org/) | The Role of the CXCL12/CXCR4/CXCR7 Chemokine Axis in Cancer [[frontiersin.org](https://www.frontiersin.org/)]
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